Synthesis of Boc-N-Me-Aib-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Boc-N-Me-Aib-OH*
CAS No.:	*146000-39-7*
Cat. No.:	*B133669*

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Introduction

N-Boc-N-methyl-α-aminoisobutyric acid (**Boc-N-Me-Aib-OH**) is a crucial building block in modern peptide synthesis and medicinal chemistry. As a sterically hindered, achiral, N-methylated amino acid derivative, its incorporation into peptide chains imparts unique conformational constraints, leading to the formation of stable helical or turn structures. Furthermore, the N-methyl group enhances metabolic stability by protecting the adjacent peptide bond from enzymatic cleavage. This guide provides an in-depth overview of a common synthetic pathway for **Boc-N-Me-Aib-OH**, complete with detailed experimental protocols and characterization data.

Physicochemical and Quantitative Data

The key properties of **Boc-N-Me-Aib-OH** are summarized below, providing essential data for researchers handling this compound.[1]

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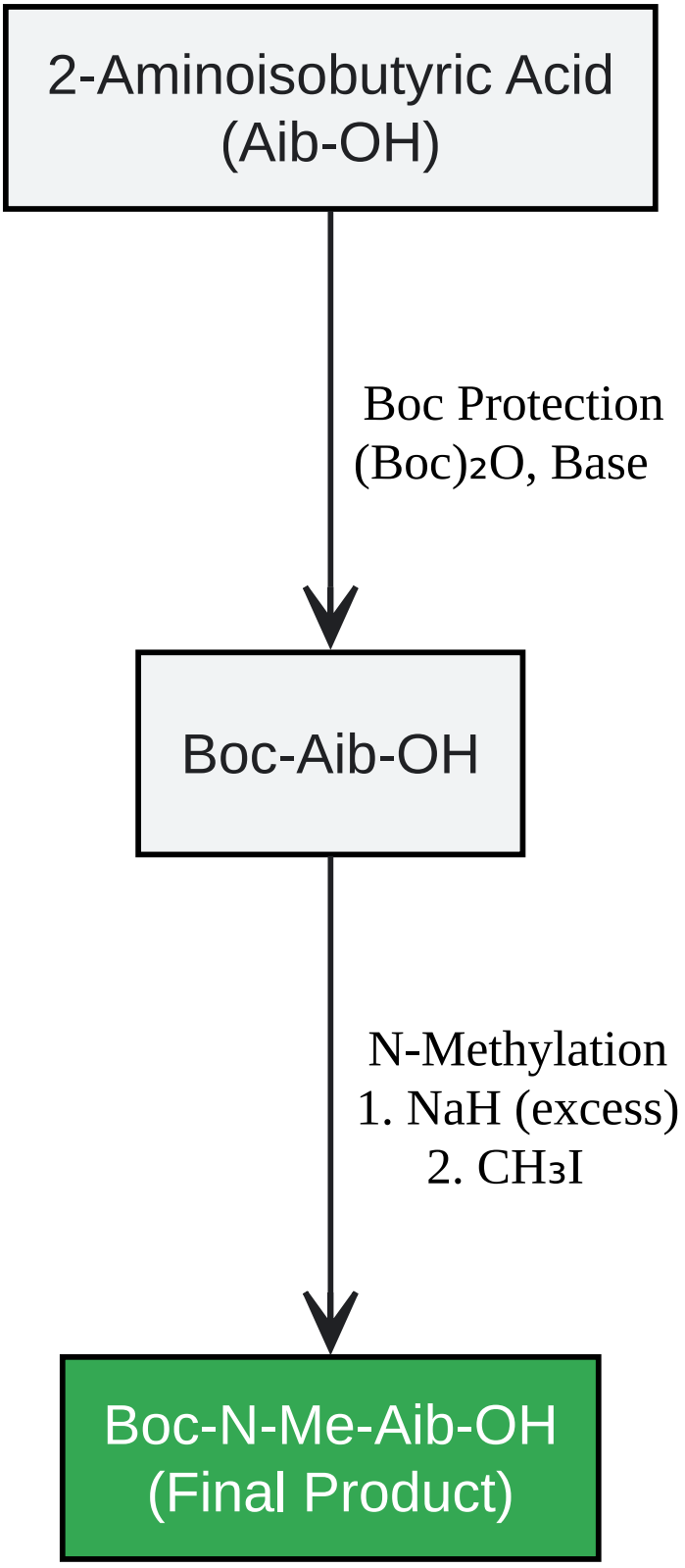
Property	Value	Reference
CAS Number	146000-39-7	[1]
Molecular Formula	$C_{10}H_{19}NO_4$	[1]
Molecular Weight	217.26 g/mol	[1]
Appearance	Solid	[1]
Melting Point	154-158 °C	[1]
Purity	≥98.0% (by HPLC)	[1]
Synonyms	N-Boc-α-(methylamino)isobutyric acid, Boc-N,2-dimethylalanine	[1]

Synthetic Strategy and Workflow

A direct, single-step synthesis of **Boc-N-Me-Aib-OH** is challenging. A more robust and common approach involves a multi-step pathway starting from the readily available 2-aminoisobutyric acid (Aib-OH). The overall strategy involves the initial protection of the amino group, followed by N-methylation, and does not require esterification of the carboxylic acid. This selective N-methylation in the presence of a free carboxylic acid is achieved by forming a dianion with a strong base, where the carboxylate is protected as a sodium salt.[2][3][4]

The logical flow of this synthetic route is illustrated in the diagram below.

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A high-level overview of the synthetic pathway to **Boc-N-Me-Aib-OH**.

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Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the synthesis of **Boc-N-Me-Aib-OH**.

Step 1: Synthesis of N-Boc-α-aminoisobutyric acid (Boc-Aib-OH)

This initial step involves the protection of the amino group of 2-aminoisobutyric acid using di-tert-butyl dicarbonate (Boc_2O).

Materials:

- 2-aminoisobutyric acid (Aib-OH)
- Di-tert-butyl dicarbonate ($(Boc)_2O$)
- 1.0 N Sodium hydroxide (NaOH) solution
- 1,4-Dioxane
- 1 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

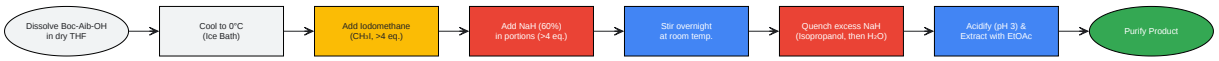
- Dissolve 2-aminoisobutyric acid (1.0 eq.) in a solvent mixture of 1,4-dioxane and 1.0 N NaOH solution.[5]
- Add di-tert-butyl dicarbonate (2.0 eq.) to the solution.[5]
- Stir the reaction mixture vigorously at room temperature for 16-24 hours.
- After the reaction is complete, remove the 1,4-dioxane by distillation under reduced pressure.[5]

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- Cool the remaining aqueous residue in an ice bath and acidify to pH 3 using 1N HCl solution.[5]
- Extract the aqueous phase three times with ethyl acetate.[5]
- Combine the organic phases, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield Boc-Aib-OH as a white solid.[5] A typical yield for this reaction is around 80%.[6]

Step 2: N-Methylation of Boc-Aib-OH

This crucial step introduces the methyl group onto the nitrogen atom of the Boc-protected amine. The procedure relies on the formation of a dianion using sodium hydride, which deprotonates both the carboxylic acid and the N-H of the carbamate. The resulting sodium carboxylate is less reactive, allowing for selective methylation at the nitrogen.[2]



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Experimental workflow for the N-methylation step.

Materials:

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- Boc-Aib-OH (from Step 1)
- Anhydrous Tetrahydrofuran (THF)
- Iodomethane (CH_3I)
- Sodium hydride (NaH, 60% dispersion in mineral oil)
- Isopropyl alcohol
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Brine solution

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), dissolve Boc-Aib-OH (1.0 eq.) in anhydrous THF.[2]
- Cool the solution in an ice bath for approximately 20 minutes.[2]
- Add iodomethane (a minimum of 4-5 equivalents) to the cooled solution.[2]
- Carefully add sodium hydride (a minimum of 4-5 equivalents, accounting for the 60% dispersion) in small portions over several hours. Vigorous bubbling (H_2 gas evolution) will occur.[2]
- Once all the NaH has been added, remove the ice bath and allow the reaction to stir at room temperature overnight.[2]
- Workup: Carefully quench the reaction by cooling it in an ice bath and adding isopropyl alcohol dropwise until bubbling ceases. Then, add water dropwise to quench any remaining NaH.[2]
- Reduce the solvent volume via rotary evaporation.

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- Add water to the residue and acidify the aqueous solution to pH ~3 with 1 M HCl.[2]
- Extract the product into ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- The crude product can be purified by flash column chromatography or recrystallization to yield pure **Boc-N-Me-Aib-OH**.

Conclusion

The synthesis of **Boc-N-Me-Aib-OH** is a well-established process that is vital for the advancement of peptide-based therapeutics and materials. The two-step protocol described, involving Boc-protection followed by a selective N-methylation, provides a reliable and scalable route to this valuable synthetic building block. Careful execution of the N-methylation step, particularly the handling of sodium hydride and the quenching procedure, is critical for ensuring both safety and high yield. The methodologies and data presented in this guide serve as a comprehensive resource for professionals engaged in peptide synthesis and drug discovery.

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- To cite this document: BenchChem. [Synthesis of Boc-N-Me-Aib-OH: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133669/docs#synthesis-of-boc-n-me-aib-oh-a-technical-guide]

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